

A Researcher's Guide to GSK6853: Performance in Functional Assays

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive comparison of **GSK6853**'s performance in key functional assays. The data presented herein is supported by detailed experimental protocols to ensure reproducibility and aid in experimental design.

GSK6853 is a potent and highly selective chemical probe for the bromodomain of Bromodomain and PHD Finger-containing protein 1 (BRPF1).[1][2] BRPF1 is a crucial scaffolding protein involved in the assembly of MYST histone acetyltransferase (HAT) complexes, which play a significant role in chromatin remodeling and gene transcription.[3] This guide will delve into the functional performance of **GSK6853**, comparing it with its less active analogue and precursor, and provide the methodologies for the assays cited.

Data Presentation

The following tables summarize the quantitative data on **GSK6853** and its comparators in various functional assays.

Table 1: In Vitro Biochemical and Cellular Target Engagement



Compound	Assay	Target	Metric	Value	Reference
GSK6853	TR-FRET	BRPF1	pIC50	8.1	[4][5][6][7]
BRPF1	IC50	8 nM	[3][8]		
BROMOscan	BRPF1	pKd	9.5	[1][2][9]	
BRPF1	Kd	0.3 nM	[3][8]		
NanoBRET	BRPF1	pIC50	7.7	[2]	
BRPF1	IC50	20 nM	[3][8]		_
GSK9311 (Negative Control)	TR-FRET	BRPF1	pIC50	6.0	[10]
BRPF2	pIC50	4.3	[10]		
NanoBRET	BRPF1	-	No effect	[3]	
GSK5959 (Precursor)	BROMOscan	BRPF1	Inhibition	10 nM	
BRPF2	Selectivity	90-fold vs BRPF1	[11]		
BET family	Selectivity	>500-fold vs BRPF1	[11]		

Table 2: Cellular Functional Assays in Non-Small Cell Lung Cancer (NSCLC) Cells

Recent studies have highlighted the anti-proliferative effects of **GSK6853** in NSCLC cell lines, A549 and H1975. **GSK6853** was found to inhibit cell proliferation in a dose-dependent manner, induce G0/G1 cell cycle arrest, and promote apoptosis. These effects are mediated through the disruption of the JAK2/STAT3 signaling pathway.

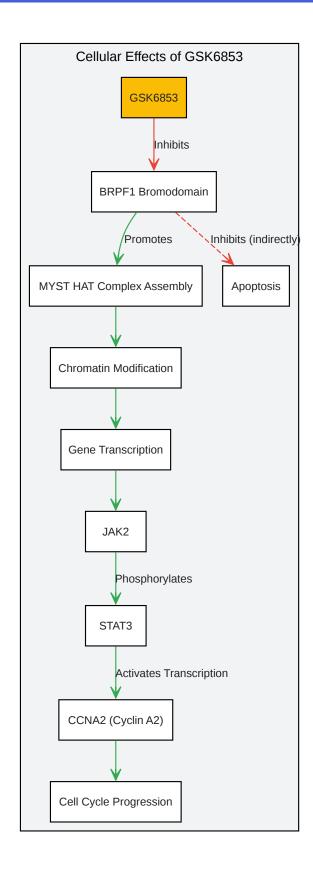


Assay	Cell Line	Effect of GSK6853	
Cell Proliferation (CCK-8)	A549, H1975	Significant dose-dependent inhibition	
Colony Formation	A549, H1975	Inhibition of colony formation	
Cell Cycle Analysis (Flow Cytometry)	A549, H1975	G0/G1 phase arrest	
Apoptosis (Annexin V/PI)	A549, H1975	Induction of apoptosis	
Signaling Pathway (Western Blot)	A549, H1975	Suppression of JAK2/STAT3 phosphorylation	

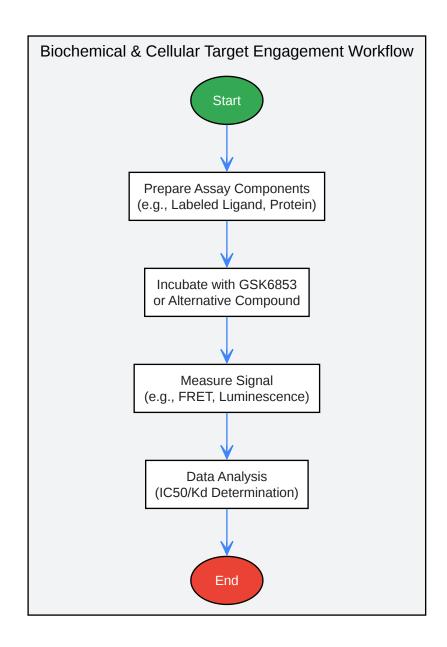
Signaling Pathway and Experimental Workflows

The following diagrams illustrate the signaling pathway affected by **GSK6853** and the general workflows for the functional assays.

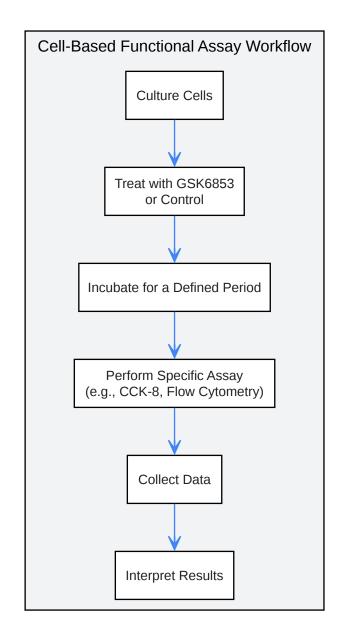












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